

In-Depth Technical Guide: Toxicological and Safety Profile of 1,1-Diethoxybutane

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Compound of Interest

Compound Name: 1,1-Diethoxybutane

Cat. No.: B1585066

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Abstract

This technical guide provides a comprehensive overview of the available toxicological and safety information for **1,1-Diethoxybutane** (CAS No: 3658-95-5). A thorough review of publicly accessible data, including Safety Data Sheets (SDS), chemical databases, and regulatory information, was conducted. The findings indicate that while **1,1-Diethoxybutane** is consistently classified as a flammable liquid, a skin irritant, and a serious eye irritant, there is a significant lack of quantitative experimental data for key toxicological endpoints. This document summarizes the existing hazard information, highlights the data gaps, and provides context with information on related chemical structures where appropriate. The content is structured to serve as a foundational resource for professionals in research and drug development who may be handling or evaluating this chemical.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1,1-Diethoxybutane** is presented in Table 1. This information is critical for safe handling, storage, and experimental design.

Table 1: Chemical and Physical Properties of **1,1-Diethoxybutane**

Property	Value	Reference(s)
CAS Number	3658-95-5	[1][2]
EC Number	222-913-5	[2]
Molecular Formula	C ₈ H ₁₈ O ₂	[1][3]
Molecular Weight	146.23 g/mol	[1][3]
Synonyms	Butyraldehyde diethyl acetal, n-Butyraldehyde diethyl acetal	[1][3][4]
Appearance	Liquid	[2]
Boiling Point	143 °C at 760 mmHg	
Density	0.820 - 0.829 g/cm ³ at 20-25 °C	[5]
Flash Point	28.89 - 30 °C (84 - 86 °F)	[2][5]
Solubility	No data available	
Vapor Pressure	No data available	
Refractive Index	1.393 - 1.399 at 20 °C	[5]

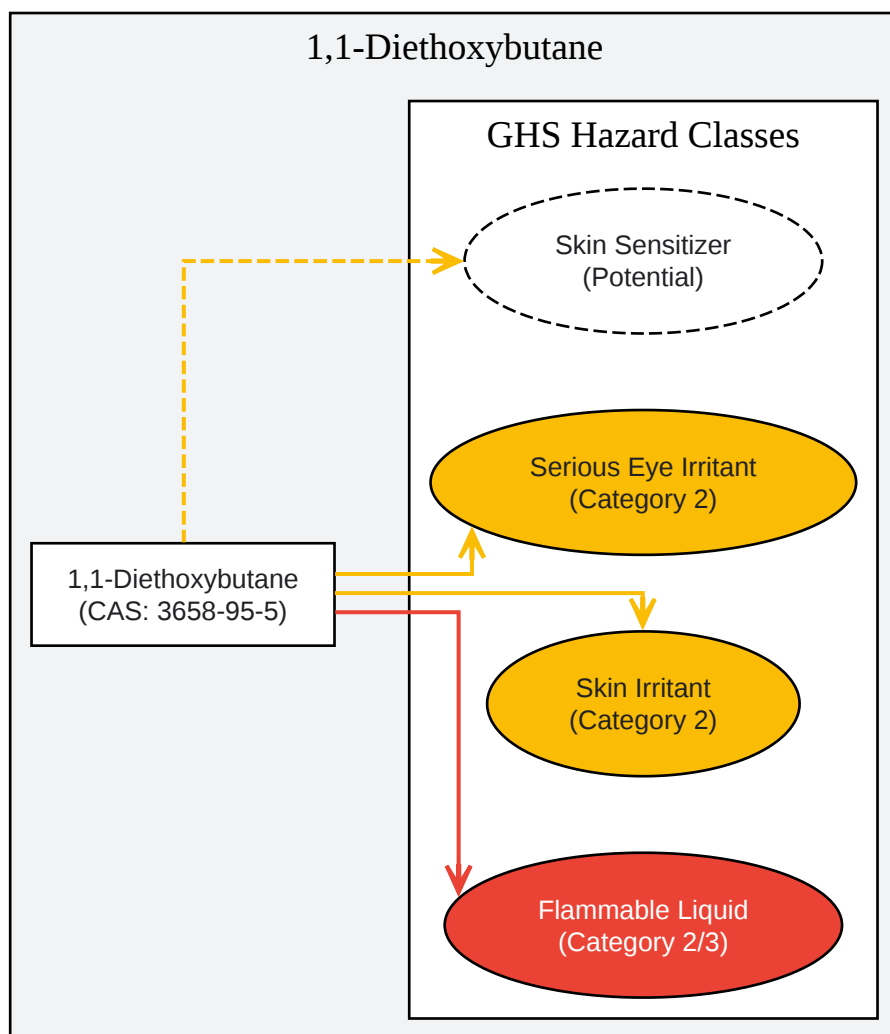
Hazard Identification and Classification

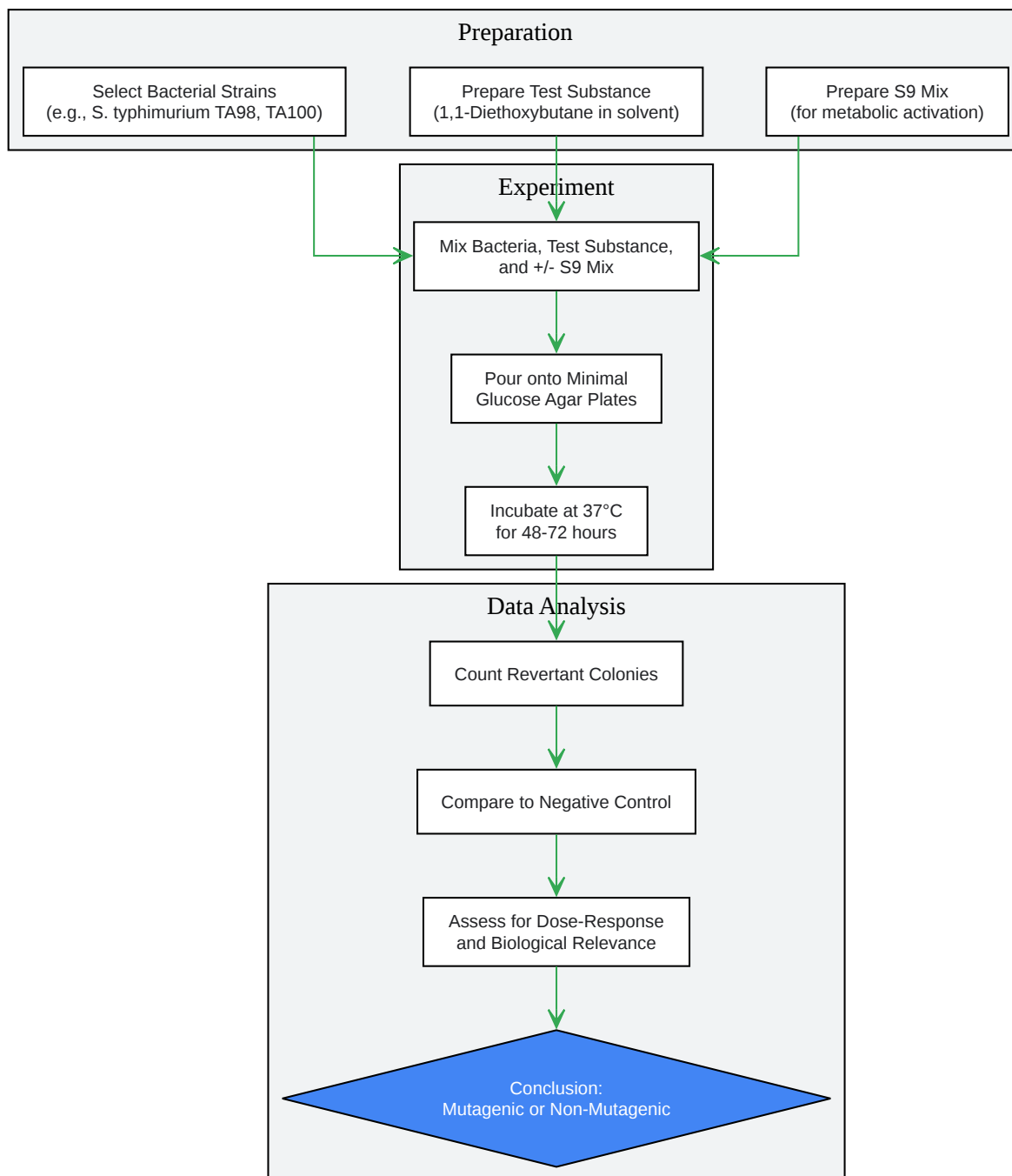
1,1-Diethoxybutane is classified as a hazardous chemical according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its irritant effects on skin and eyes. Some sources also indicate a potential for skin sensitization.

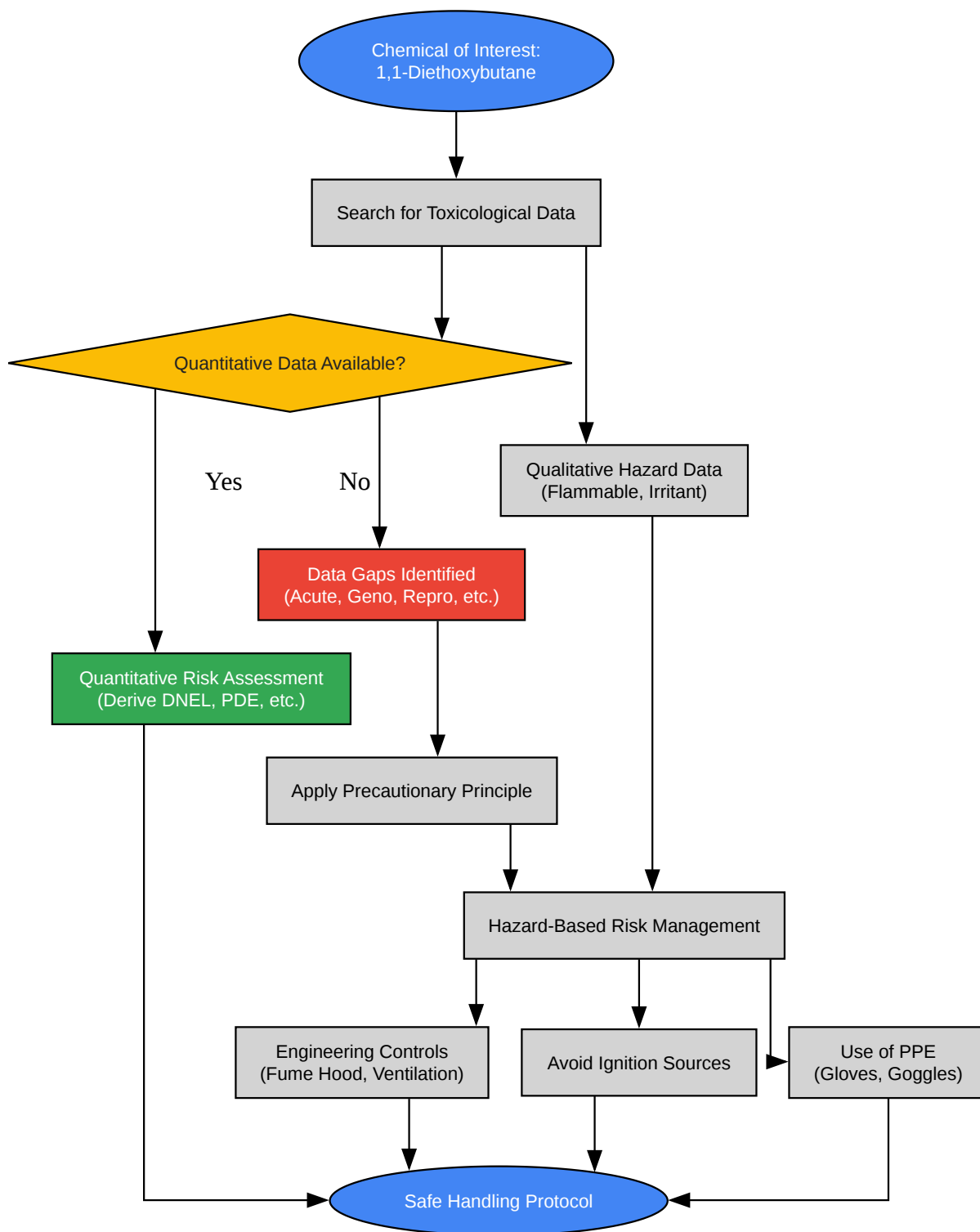
Table 2: GHS Hazard Classification for **1,1-Diethoxybutane**

Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapour H226: Flammable liquid and vapour	[1] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[1] [4]
Skin Sensitization	-	H317: May cause an allergic skin reaction	[1]

Note: The classification for flammable liquids and the inclusion of skin sensitization may vary between suppliers based on the data they have considered.







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